Application Note: Scalable Synthesis of 4-(1H-pyrazole-3-carbonyl)thiomorpholine

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Compound of Interest

Compound Name:	*4-(1H-pyrazole-3-carbonyl)thiomorpholine*
CAS No.:	*1928748-14-4*
Cat. No.:	*B6432030*

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Executive Summary

This application note details a robust, scalable protocol for the synthesis of **4-(1H-pyrazole-3-carbonyl)thiomorpholine** (Target Molecule). While laboratory-scale synthesis often relies on standard carbodiimide couplings (EDC/HOBt) or acid chlorides, these methods present significant bottlenecks upon scale-up, including thermal hazards, difficult purification (chromatography), and mutagenic byproducts.

This guide prioritizes Propylphosphonic Anhydride (T3P®) as the coupling agent of choice for kilogram-scale production. The T3P route offers a distinct advantage: water-soluble byproducts allow for a "wash-away" workup, eliminating the need for silica gel chromatography and enabling direct crystallization. An alternative 1,1'-Carbonyldiimidazole (CDI) route is provided for cost-sensitive campaigns where off-gassing management is feasible.

Strategic Route Selection

Retrosynthetic Analysis

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The target molecule is constructed via an amide bond formation between 1H-pyrazole-3-carboxylic acid (Fragment A) and thiomorpholine (Fragment B).

- Fragment A (Acid): 1H-pyrazole-3-carboxylic acid.[1][2] Challenge: The pyrazole NH is acidic and nucleophilic; however, unprotected pyrazole acids generally couple well without N-protection if stoichiometry is controlled.
- Fragment B (Amine): Thiomorpholine. Challenge: Secondary amine, sulfur atom is susceptible to oxidation (sulfoxide/sulfone formation) if harsh oxidants are used. Strong odor requires containment.

Reagent Comparison for Scale-Up

Feature	T3P (Propylphosphonic anhydride)	CDI (Carbonyldiimidazole)	Acid Chloride (SOCl2/Oxalyl Cl)
Atom Economy	Moderate	High	High
Safety	High (Non-explosive, low toxicity)	Moderate (CO_2 evolution)	Low (Corrosive, thermal hazards)
Workup	Excellent (Water wash)	Good (Imidazole is water soluble)	Poor (Acidic quench, potential hydrolysis)
Purification	Crystallization	Crystallization	Often requires chromatography
Cost	Moderate	Low	Low
Recommendation	Primary Route	Secondary Route	Not Recommended

Decision Logic Diagram (Graphviz)

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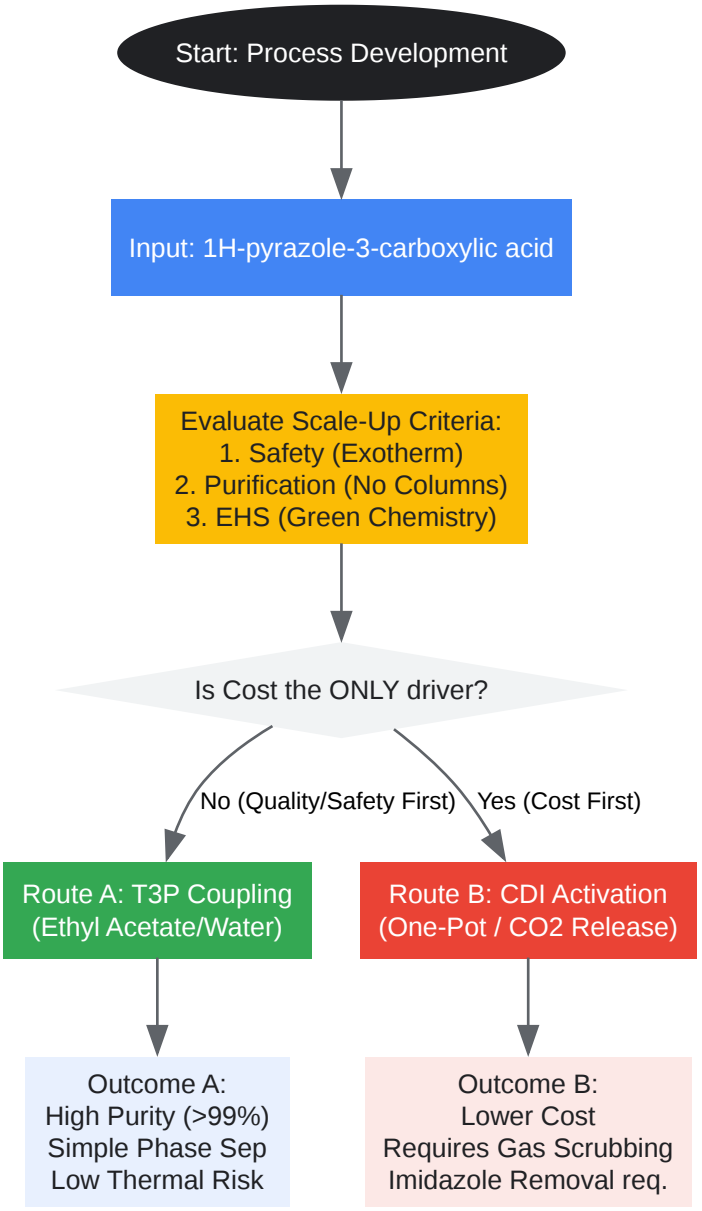

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Caption: Decision matrix for selecting the optimal coupling strategy based on process requirements.

Detailed Protocol: Route A (T3P Mediated)

This protocol is designed for a 100 g to 1 kg scale. T3P is supplied as a 50% w/w solution in Ethyl Acetate (EtOAc) or DMF. EtOAc is preferred for ease of workup.

Materials & Stoichiometry[3]

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- 1H-pyrazole-3-carboxylic acid (1.0 equiv)
- Thiomorpholine (1.1 equiv)
- T3P (50% in EtOAc) (1.2 - 1.5 equiv)
- Base: Pyridine (2.5 equiv) or Diisopropylethylamine (DIPEA) (3.0 equiv). Note: Pyridine often suppresses epimerization (not an issue here) and acts as an efficient acyl transfer catalyst.
- Solvent: Ethyl Acetate (10 volumes relative to acid mass).

Step-by-Step Procedure

- Reactor Setup: Equip a jacketed glass reactor with an overhead stirrer, internal temperature probe, reflux condenser, and a dropping funnel. Purge with Nitrogen (

).
- Charging:
  - Charge Ethyl Acetate (8 vol).
  - Charge 1H-pyrazole-3-carboxylic acid (1.0 equiv). Stir to form a slurry.
  - Charge Thiomorpholine (1.1 equiv). Caution: Thiomorpholine has a stench. Use closed transfer systems.
  - Charge Pyridine (2.5 equiv). The mixture may become homogenous.
  - Cool the mixture to 0–5 °C.
- Reaction (Exotherm Control):
  - Charge T3P solution (1.2 equiv) via the dropping funnel over 45–60 minutes.
  - Critical Process Parameter (CPP): Maintain internal temperature < 25 °C during addition. T3P coupling is exothermic.
- Completion:

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- Allow the reaction to warm to 20–25 °C.
- Stir for 2–4 hours.
- IPC (In-Process Control): Monitor by HPLC (Method below). Target: < 1.0% remaining acid.

- Workup (The "Wash-Away"):
  - Add Water (5 vol) to the reactor. Stir vigorously for 15 minutes.
  - Stop stirring and allow phases to separate.
  - Drain Aqueous Layer 1: Contains T3P byproducts (water-soluble phosphates) and excess pyridine salts.
  - Wash Organic Layer with 0.5 M HCl (3 vol) to remove excess thiomorpholine and pyridine. Check pH of aqueous layer; it should be acidic.
  - Wash Organic Layer with Sat.

    (3 vol) to remove unreacted pyrazole acid.
  - Wash Organic Layer with Brine (3 vol).
- Crystallization:
  - Concentrate the organic layer under reduced pressure to approx. 3 volumes.
  - Solvent Swap (Optional): If the product is too soluble in EtOAc, swap to Heptane or MTBE.
  - Heat to 50 °C to dissolve solids, then cool slowly to 0 °C over 2 hours.
  - Filter the white crystalline solid.
  - Wash cake with cold Heptane/EtOAc (1:1).
  - Dry in a vacuum oven at 45 °C.

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Detailed Protocol: Route B (CDI Mediated)

Use this route if T3P is unavailable or cost is the primary constraint.

Step-by-Step Procedure

- Activation:
  - Suspend 1H-pyrazole-3-carboxylic acid (1.0 equiv) in Acetonitrile (MeCN) or THF (10 vol).
  - Add CDI (1.1 equiv) portion-wise at 20 °C.
  - Safety:CO2 evolution will occur. Ensure reactor is vented to a scrubber.
  - Stir for 1–2 hours until gas evolution ceases and a clear solution (acyl imidazole intermediate) forms.
- Coupling:
  - Add Thiomorpholine (1.1 equiv) dropwise.
  - Stir at 20–25 °C for 4 hours.
- Workup:
  - Concentrate solvent to near dryness.
  - Redissolve residue in Dichloromethane (DCM) or EtOAc.
  - Wash with Water (removes imidazole).
  - Wash with 0.5 M HCl (removes unreacted thiomorpholine).
  - Dry, concentrate, and crystallize as in Route A.

Process Flow & Critical Parameters

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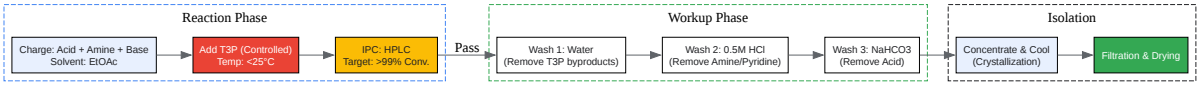

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Caption: Workflow for the T3P-mediated synthesis of **4-(1H-pyrazole-3-carbonyl)thiomorpholine**.

Analytical & Quality Control

HPLC Method (Generic)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV @ 254 nm (Pyrazole absorption).

Expected Impurities

- Unreacted Acid: Removed via

  wash.
- Unreacted Thiomorpholine: Removed via HCl wash.
- Dimer Formation: Rare with T3P, but possible if pyrazole NH reacts with activated acid. Mitigation: Ensure thiomorpholine is present before T3P addition or use excess thiomorpholine.

Safety & EHS Considerations

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- Thiomorpholine: Causes severe skin burns and eye damage. Combustible liquid. Engineering Control: Handle in a fume hood or closed reactor system. Scrub exhaust for sulfur odors.
- T3P: Corrosive. Reacts vigorously with water (hydrolysis) but does not explode.
- Exotherm: The reaction heat of amide coupling is significant. On a >1 kg scale, dosing of T3P must be rate-limited by the cooling capacity of the reactor.

References

- BenchChem. (2025).[3] Synthesis of Pyrazole Carboxamides: A Detailed Protocol for Laboratory Applications. Retrieved from 3
- Dunetz, J. R., Xiang, Y., Baldwin, A., & Ringling, J. (2011).[4] General and Scalable Amide Bond Formation with Epimerization-Prone Substrates Using T3P and Pyridine. Organic Letters, 13(19), 5048–5051. Retrieved from 4
- AMRI (Curia). (n.d.). We've Got T3P® Down to an Exact Science. Retrieved from 5
- Baucom, K. D., Jones, S. C., & Roberts, S. W. (2016).[6] 1,1′-Carbonyldiimidazole (CDI) Mediated Coupling and Cyclization. Organic Letters, 18(3), 560-563.[6] Retrieved from 6
- Magano, J., & Dunetz, J. R. (2016). Large-Scale Applications of Amide Coupling Reagents for the Synthesis of Pharmaceuticals. Chemical Reviews. Retrieved from 7

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Sources

- 1. Amide derivatives with pyrazole carboxylic acids of 5-amino-1,3,4-thiadiazole 2-sulfonamide as new carbonic anhydrase inhibitors: synthesis and investigation of inhibitory effects - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. researchgate.net [researchgate.net]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. General and Scalable Amide Bond Formation with Epimerization-Prone Substrates Using T3P and Pyridine [organic-chemistry.org]
- 5. T3P Brochure | AMRI [amri.staging.ribbitt.com]
- 6. organic-chemistry.org [organic-chemistry.org]
- 7. semanticscholar.org [semanticscholar.org]
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